

Safety and Hazards of 2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile

Cat. No.: B135978

[Get Quote](#)

This guide provides a comprehensive overview of the safety and hazard information for **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile**, a chemical intermediate used in the synthesis of various compounds. The following sections detail its hazard classification, toxicological data, and essential experimental protocols for safe handling, storage, and emergency procedures, tailored for researchers, scientists, and drug development professionals.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. For **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile**, the classification indicates that it is an irritant and harmful if swallowed.

Category	Classification
GHS Pictogram	GHS07 (Exclamation Mark) [1] [2] [3]
Signal Word	Warning [1] [2] [3]
Hazard Statements	H302: Harmful if swallowed [1] [2] [3] H315: Causes skin irritation [1] [2] [3] H319: Causes serious eye irritation [1] [2] [3] H335: May cause respiratory irritation [1] [2] [3]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray [1] [2] [3] [4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing [1] [2] [3] [4]
Hazard Codes	Xi: Irritant [1] [2] [3]

Toxicological Data

Specific quantitative toxicological data, such as LD50 values for **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile**, is not readily available in the provided search results. The hazard classification is based on its irritant properties and acute oral toxicity. It is important to note that the related compound, malononitrile, is highly toxic and can release cyanide.[\[5\]](#)[\[6\]](#) While not directly applicable, this underscores the need for cautious handling of compounds containing the malononitrile moiety.

Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A foundational aspect of safe handling involves the consistent use of appropriate personal protective equipment.

- Eye Protection: Wear chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][8]
- Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin exposure.[7][8]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7][8]

Safe Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the integrity of the compound.

- Handling:
 - Use in a well-ventilated area, preferably under a chemical fume hood.[7][9]
 - Avoid the formation of dust and aerosols.[7][9]
 - Do not breathe dust, vapor, mist, or gas.[7]
 - Do not get in eyes, on skin, or on clothing.[7]
 - Wash hands thoroughly after handling.[9]
- Storage:
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.[7][9]
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7]

Emergency Procedures

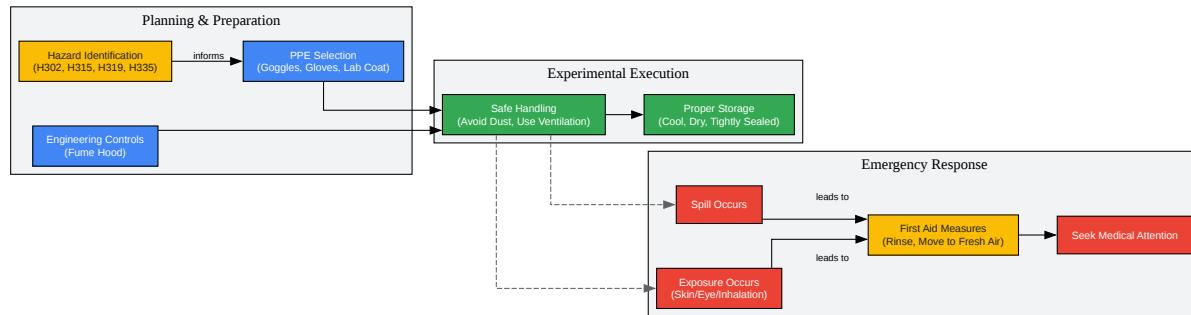
In the event of exposure or a spill, immediate and appropriate action is crucial.

- In case of Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical advice.[7]

- In case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[9]
- In case of Ingestion: If swallowed, seek immediate medical assistance.[7] Do NOT induce vomiting.[9]
- In case of Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[9]
- Spill Response:
 - Ensure adequate ventilation.[4]
 - Evacuate personnel to safe areas.[7]
 - Use personal protective equipment.[7]
 - Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[7]

Safety Workflow

The following diagram illustrates the logical workflow for ensuring safety when working with **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-[3-(DIMETHYLAMINO)-1-METHOXY-2-PROPYNYLIDENE]MALONONITRILE manufacturers and suppliers in india [chemicalbook.com]
- 2. 2-[3-(DIMETHYLAMINO)-1-METHOXY-2-PROPYNYLIDENE]MALONONITRILE | 95689-38-6 [chemicalbook.com]

- 3. 2-[3-(DIMETHYLAMINO)-1-METHOXY-2-PROPENYLIDENE]MALONONITRILE | 95689-38-6 [chemicalbook.com]
- 4. aksci.com [aksci.com]
- 5. MALONONITRILE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. Malononitrile CAS#: 109-77-3 [m.chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Safety and Hazards of 2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b135978#2-3-dimethylamino-1-methoxyallylidene-malononitrile-safety-and-hazards>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com